

Initial In Vitro Evaluation of ABI-011: A Technical Overview

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Compound of Interest

Compound Name: ABI-011

Cat. No.: B1149879

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This technical guide provides a summary of the initial in vitro evaluation of **ABI-011**, a novel thiocolchicine dimer identified as a potent vascular disrupting agent (VDA) with antitumor properties. The following sections detail the available data on its in vitro activity, the experimental protocols utilized in these preliminary studies, and a visualization of the described experimental workflow.

Quantitative Data Summary

The initial in vitro safety assessment of **ABI-011** focused on its potential for cardiovascular side effects, a concern for tubulin-binding VDAs. The key quantitative finding from these early studies is summarized below.

Assay Type	Cell Line	Parameter	Value
hERG Potassium Channel Patch-Clamp	hERG-transfected HEK293	IC50	31.8 μ M

Note: This IC50 value is considered to be at a clinically non-relevant dose, suggesting a low risk for cardiovascular toxicity.

Experimental Protocols

The following section describes the methodology for the key in vitro experiment cited in the initial evaluation of **ABI-011**.

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